

long-term storage and handling of 5-Azacytosine-15N4

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Compound of Interest

Compound Name: 5-Azacytosine-15N4

Cat. No.: B016484

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Technical Support Center: 5-Azacytosine-15N4

This technical support center provides guidance on the long-term storage, handling, and troubleshooting for **5-Azacytosine-15N4**. The information provided is primarily based on the properties of its non-isotopically labeled analogue, 5-Azacytidine, as the isotopic labeling is not expected to significantly alter its chemical stability or handling requirements.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for lyophilized **5-Azacytosine-15N4**?

For long-term stability, lyophilized **5-Azacytosine-15N4** should be stored at -20°C in a desiccated environment.^[1] Under these conditions, the chemical is stable for up to 24 months.
[\[1\]](#)

Q2: How should I prepare a stock solution of **5-Azacytosine-15N4**?

Stock solutions are typically prepared by dissolving the lyophilized powder in either Dimethyl Sulfoxide (DMSO) or a suitable aqueous buffer. For example, to create a 15 mM stock solution, you can reconstitute 5 mg of the powder in 1.37 mL of DMSO.^[1] It is also soluble in water at concentrations up to 12 mg/mL.^[1]

Q3: What are the recommended storage conditions for **5-Azacytosine-15N4** solutions?

The stability of **5-Azacytosine-15N4** in solution is highly dependent on the solvent and storage temperature.

- DMSO solutions: Can be stored at -20°C for up to one month.[\[1\]](#) For longer-term storage, aliquoting and storing at -80°C for up to 2 years is recommended.
- Aqueous solutions: **5-Azacytosine-15N4** is very unstable in aqueous solutions.[\[2\]](#) It is strongly recommended to prepare aqueous solutions fresh for each experiment and keep them at 0°C until use.[\[2\]](#) Degradation is rapid at room temperature.[\[2\]\[3\]](#)

Q4: What are the key safety precautions when handling **5-Azacytosine-15N4**?

5-Azacytosine-15N4 should be handled with care due to its potential health risks. 5-Azacytidine is classified as a probable human carcinogen (Group 2A) by the International Agency for Research on Cancer (IARC) and is suspected of causing genetic defects.[\[1\]\[4\]](#)

- Always work within a chemical fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.[\[6\]](#)
- Avoid inhalation of the powder or aerosols.[\[5\]](#)
- Prevent contact with skin and eyes.[\[5\]\[7\]](#) In case of contact, rinse the affected area immediately and thoroughly with water.[\[5\]](#)
- Do not handle if pregnant or nursing.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of 5-Azacytosine-15N4 in aqueous solution.	Prepare fresh aqueous solutions for each experiment. Keep the solution on ice until use. Minimize the time the compound is in an aqueous medium at room temperature or higher. [2]
Multiple freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [1]	
Low cell viability or unexpected cytotoxicity	The concentration of 5-Azacytosine-15N4 may be too high.	Optimize the working concentration through a dose-response experiment. Working concentrations can vary depending on the cell line and desired effect. [1]
Instability of the compound leading to cytotoxic degradation products.	Ensure the compound is properly stored and handled to minimize degradation. Use freshly prepared solutions.	
Difficulty dissolving the compound	Incorrect solvent or insufficient mixing.	5-Azacytosine-15N4 is soluble in DMSO and water. [1][4] Ensure thorough vortexing or mixing to dissolve the powder completely. For higher concentrations, DMSO is the preferred solvent.

Data Presentation

Table 1: Solubility of 5-Azacytidine

Solvent	Solubility
DMSO	~25 mg/mL[1][4]
Water	~12 mg/mL[1][4]
Acetic acid:water (1:1 v/v)	~5 mg/mL[2]

Table 2: Stability of 5-Azacytidine in Solution

Solvent	Storage Temperature	Stability Duration
Lyophilized Powder	-20°C (desiccated)	24 months[1]
DMSO	-20°C	Up to 1 month[1]
DMSO	-80°C	Up to 2 years
Aqueous Solution (e.g., cell culture media)	Room Temperature	Very unstable, significant loss in 2-3 hours[2]
Aqueous Solution	4°C	Degradation is slowed but still significant.[3]
Aqueous Solution	-20°C	Less than 5% loss after 23 days.[3]

Experimental Protocols

Protocol 1: Preparation of a 15 mM Stock Solution in DMSO

- Equilibrate the vial of lyophilized **5-Azacytosine-15N4** to room temperature before opening.
- Under a chemical fume hood, add 1.37 mL of anhydrous DMSO to a vial containing 5 mg of **5-Azacytosine-15N4**.^[1]
- Vortex the solution until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

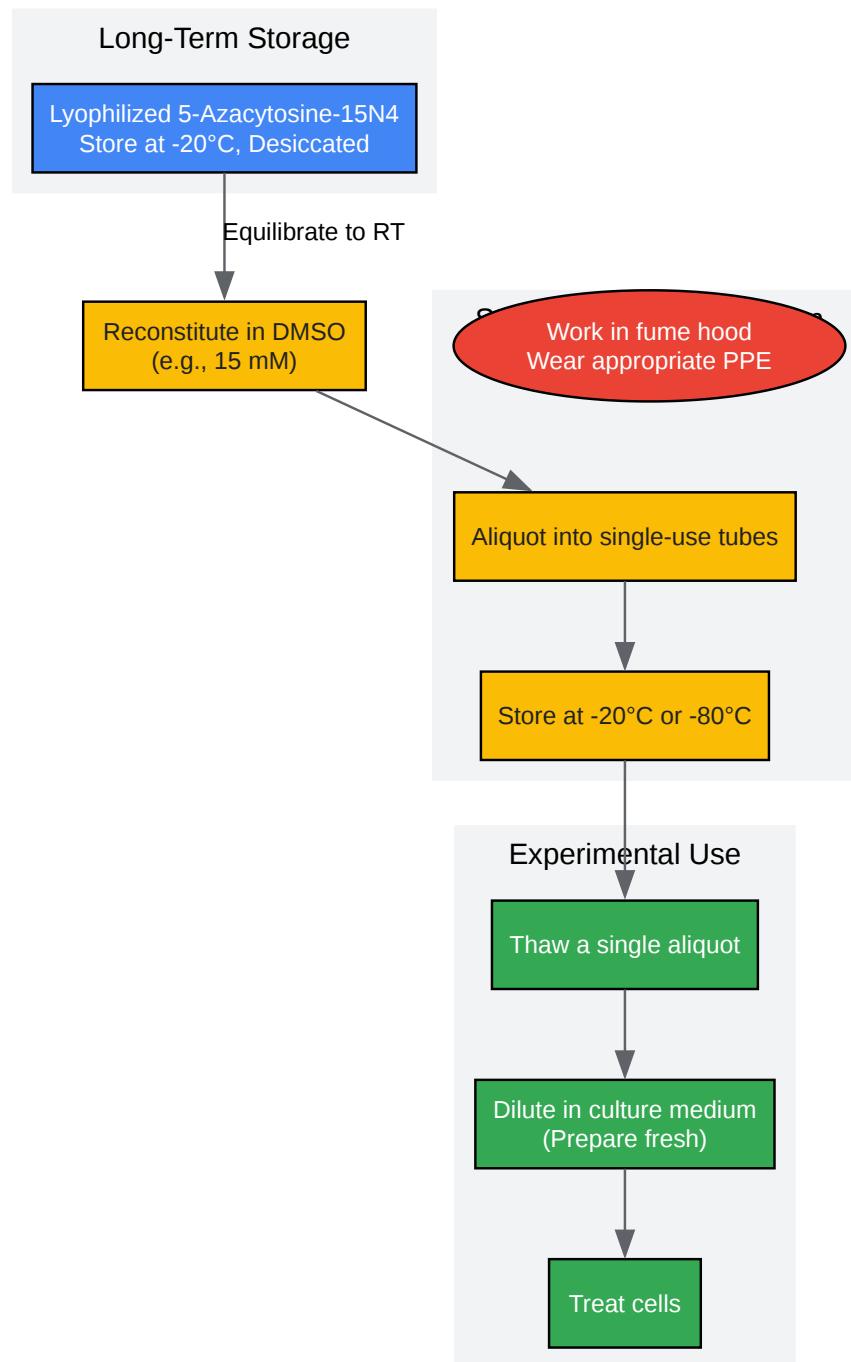
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 2 years).[1][8]

Protocol 2: General Handling and Use in Cell Culture

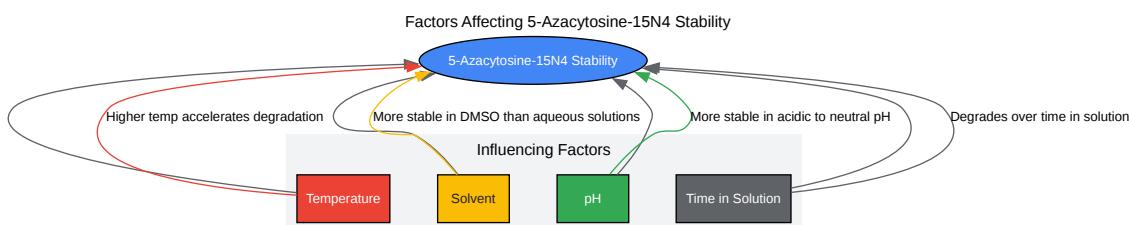
- Thaw a single-use aliquot of the **5-Azacytosine-15N4** DMSO stock solution at room temperature.
- Further dilute the stock solution in pre-warmed cell culture medium to the desired final working concentration immediately before adding it to the cells.
- Mix the diluted solution gently but thoroughly by pipetting.
- Add the final diluted solution to your cell culture plates.
- Due to the instability of **5-Azacytosine-15N4** in aqueous media, consider replacing the media with freshly prepared compound at regular intervals for long-term experiments. The degradation is accelerated at higher temperatures (e.g., 37°C in an incubator).[9]

Visualizations

Experimental Workflow for 5-Azacytosine-15N4 Handling

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Caption: Workflow for handling and preparing **5-Azacytosine-15N4**.



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